

Material Safety Data Sheet (MSDS) for 4-Fluoro-2-nitrophenol

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Compound of Interest

Compound Name: 4-Fluoro-2-nitrophenol

Cat. No.: B1295195

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **4-Fluoro-2-nitrophenol**

This document provides a comprehensive technical overview of the safety, handling, and hazardous properties of **4-Fluoro-2-nitrophenol** (CAS No: 394-33-2). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, emphasizing safe laboratory practices and emergency preparedness.

Chemical Identification

- Product Name: **4-Fluoro-2-nitrophenol**^{[1][2]}
- CAS Number: 394-33-2^{[1][2]}
- Synonyms: 2-Nitro-4-fluorophenol, 5-Fluoro-2-hydroxynitrobenzene^[3]
- Molecular Formula: C₆H₄FNO₃^{[1][4][5][6]}
- Molecular Weight: 157.10 g/mol ^{[2][6]}

Hazard Identification

4-Fluoro-2-nitrophenol is classified as a hazardous substance. The primary hazards are related to its toxicity upon ingestion, inhalation, and skin contact, as well as its potential to cause irritation.

GHS Classification:[2][7]

- Acute Toxicity, Oral (Category 4)[2][7]
- Acute Toxicity, Dermal (Category 4)[2][7]
- Acute Toxicity, Inhalation (Category 4)[2][7]
- Skin Irritation (Category 2)[2][7]
- Eye Irritation (Category 2)[2][7]
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory system[2][7]

Signal Word: Warning[2][7]

Hazard Statements:[2][7]

- H302: Harmful if swallowed.[2][7]
- H312: Harmful in contact with skin.[2][7]
- H332: Harmful if inhaled.[2][7]
- H315: Causes skin irritation.[2][7]
- H319: Causes serious eye irritation.[2][7]
- H335: May cause respiratory irritation.[2][7]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4-Fluoro-2-nitrophenol**.

Property	Value	Source
Appearance	Solid	[3]
Melting Point	75-77 °C (lit.)	[1] [2] [4]
Boiling Point	234.1 ± 20.0 °C at 760 mmHg	[1]
Density	1.5 ± 0.1 g/cm³	[1]
Flash Point	95.4 ± 21.8 °C	[1]
Vapour Pressure	0.0 ± 0.5 mmHg at 25 °C	[1]
LogP	1.90	[1]

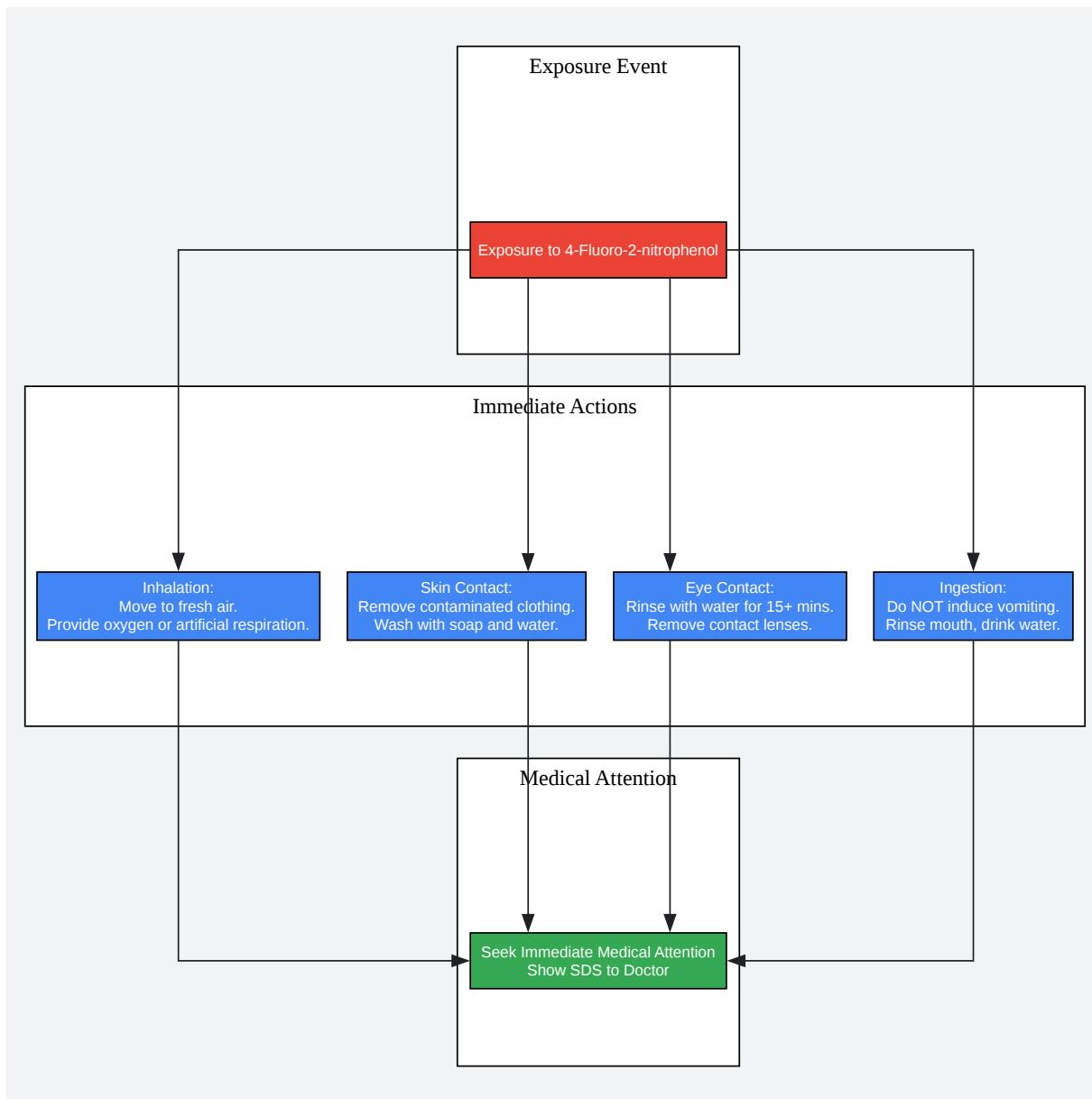
First-Aid Measures

Immediate medical attention is required in case of exposure. The following protocols are recommended.

Experimental Protocol: First-Aid Response

- General Advice: Show the safety data sheet to the attending physician. If symptoms persist, call a physician.[\[8\]](#)[\[9\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[\[7\]](#)[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[\[7\]](#)[\[8\]](#)
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and consult a doctor.[\[7\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or

poison control center immediately.[7][10]



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Caption: First-aid workflow following exposure.

Fire-Fighting Measures

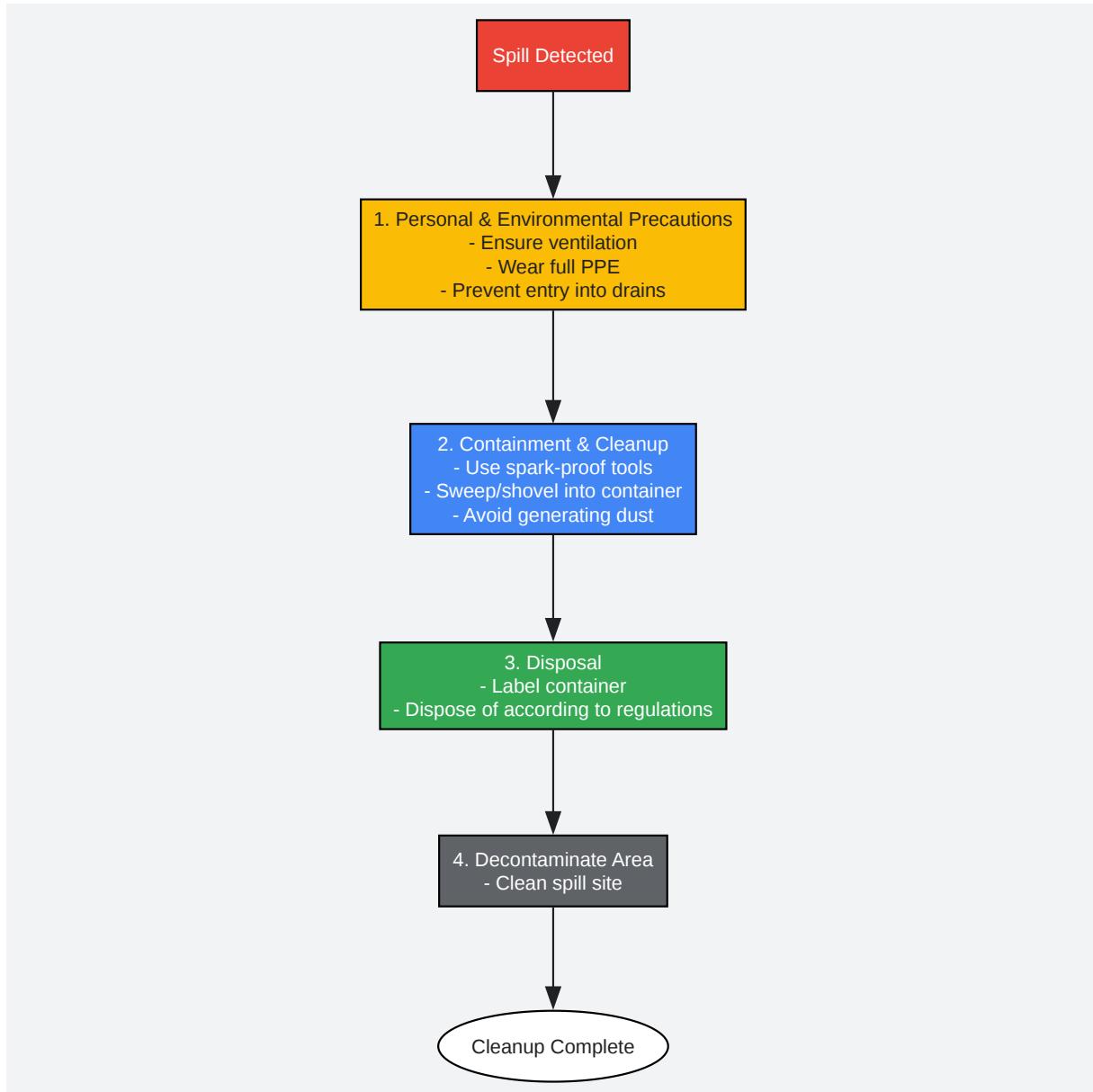
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][9]
- Specific Hazards: Combustible material. Fine dust dispersed in air may ignite. Thermal decomposition can release irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen fluoride.[11][12]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode, along with full protective gear.[7][8]

Accidental Release Measures

Proper protocols must be followed to contain and clean up spills to prevent environmental contamination and personnel exposure.

Experimental Protocol: Spill Containment and Cleanup

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid dust formation and do not breathe dust, vapors, mist, or gas. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator.[7][8][12]
- Environmental Precautions: Prevent the substance from entering drains, surface water, or the sanitary sewer system.[12]
- Containment and Cleanup: Use spark-proof tools and explosion-proof equipment. Sweep up the material and shovel it into suitable, closed containers for disposal. Avoid raising dust.[7][8] After material pickup is complete, wash the spill site.



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Caption: Workflow for accidental release and cleanup.

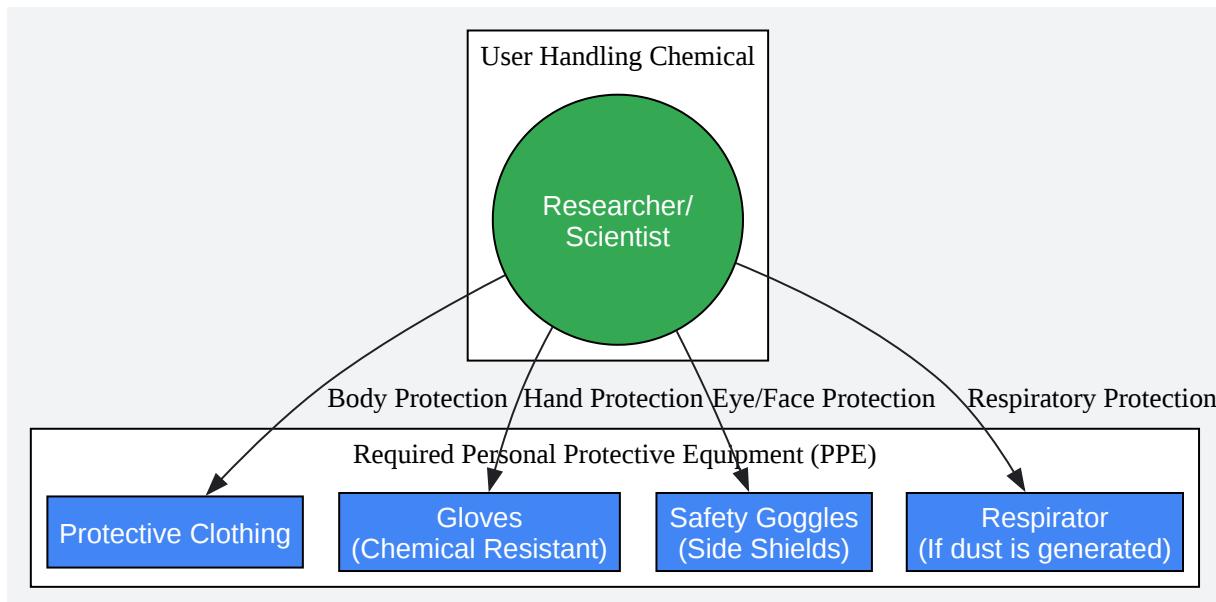
Handling and Storage

- Safe Handling: Handle in a well-ventilated place or under a chemical fume hood.[7][12] Wear suitable protective clothing. Avoid contact with skin and eyes and avoid the formation of dust and aerosols. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[7][11]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7][8][12] Store locked up.[7]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are crucial to minimize exposure.

- Engineering Controls: Use only under a chemical fume hood. Ensure that eyewash stations and safety showers are located close to the workstation.[12]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[7]
 - Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing.[7]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulate filter type N95 (US) or type P2 (EN 143).[2][7]



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Caption: Personal Protective Equipment (PPE) requirements.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[10]
- Conditions to Avoid: Heat, formation of dust.[8][12]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[10]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.[8][11]

Toxicological Information

This substance is considered harmful through multiple routes of exposure.

- Acute Toxicity:

- Harmful if swallowed (Acute Tox. 4).[2][7]
- Harmful in contact with skin (Acute Tox. 4).[2][7]
- Harmful if inhaled (Acute Tox. 4).[2][7]
- Skin Corrosion/Irritation: Causes skin irritation.[2][7] Prolonged or repeated exposure may cause injury.[13]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][7] It is considered a strong eye irritant.[13]
- Respiratory Irritation: May cause respiratory tract irritation.[2][7][10]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation. The respiratory system is a target organ.[2][7]

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